

hydrogen storage capacity of aluminum formate vs other MOFs

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Compound of Interest

Compound Name: Aluminum formate

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A Comparative Guide to the Hydrogen Storage Capacity of **Aluminum Formate** and Other Metal-Organic Frameworks

For researchers and scientists in materials science and drug development, the efficient storage of hydrogen is a critical challenge. Metal-Organic Frameworks (MOFs) have emerged as promising candidates for hydrogen storage due to their high porosity and tunable structures. Among these, **aluminum formate** (ALF) has garnered attention for its unique performance characteristics. This guide provides an objective comparison of the hydrogen storage capacity of **aluminum formate** against other well-known MOFs, supported by experimental data.

Performance Comparison of MOFs for Hydrogen Storage

The hydrogen storage capacity of MOFs is typically evaluated under various temperature and pressure conditions. While many MOFs exhibit high hydrogen uptake at cryogenic temperatures (77 K), the practical application often demands good performance at less extreme conditions. **Aluminum formate** shows particular promise for its performance at non-cryogenic temperatures and lower pressures.^{[1][2]}

The following table summarizes the hydrogen storage capacities of **aluminum formate** and other notable MOFs. It is crucial to consider the specific conditions under which these values were obtained to make a fair comparison.

Metal-Organic Framework (MOF)	Gravimetric Capacity (wt%)	Volumetric Capacity (g/L)	Temperature (K)	Pressure (bar)
Aluminum Formate (ALF)	~1.2	-	120	25
MOF-5	11.5 (total)	-	77	170
5.7 (usable)	33.4 (usable)	77 K (5 to 100 bar swing)		
IRMOF-20	5.7 (usable)	33.4 (usable)	77 K (5 to 100 bar swing)	
NU-100	16.4 (total)	-	77	70
NU-1101	9.1 (deliverable)	46.6 (deliverable)	77 to 160	100 to 5
NU-1103	12.6 (deliverable)	43.2 (deliverable)	77 to 160	100 to 5
MIL-101	6.1	-	77	80
UiO-66	5.1 (total)	74 (total, compacted)	77	100
HKUST-1	-	39 (deliverable)	77 to 160	100 to 5

Note: "Total" capacity refers to the absolute amount of hydrogen adsorbed, while "usable" or "deliverable" capacity refers to the amount of hydrogen that can be released under a specific pressure and temperature swing, which is a more practical metric for real-world applications.

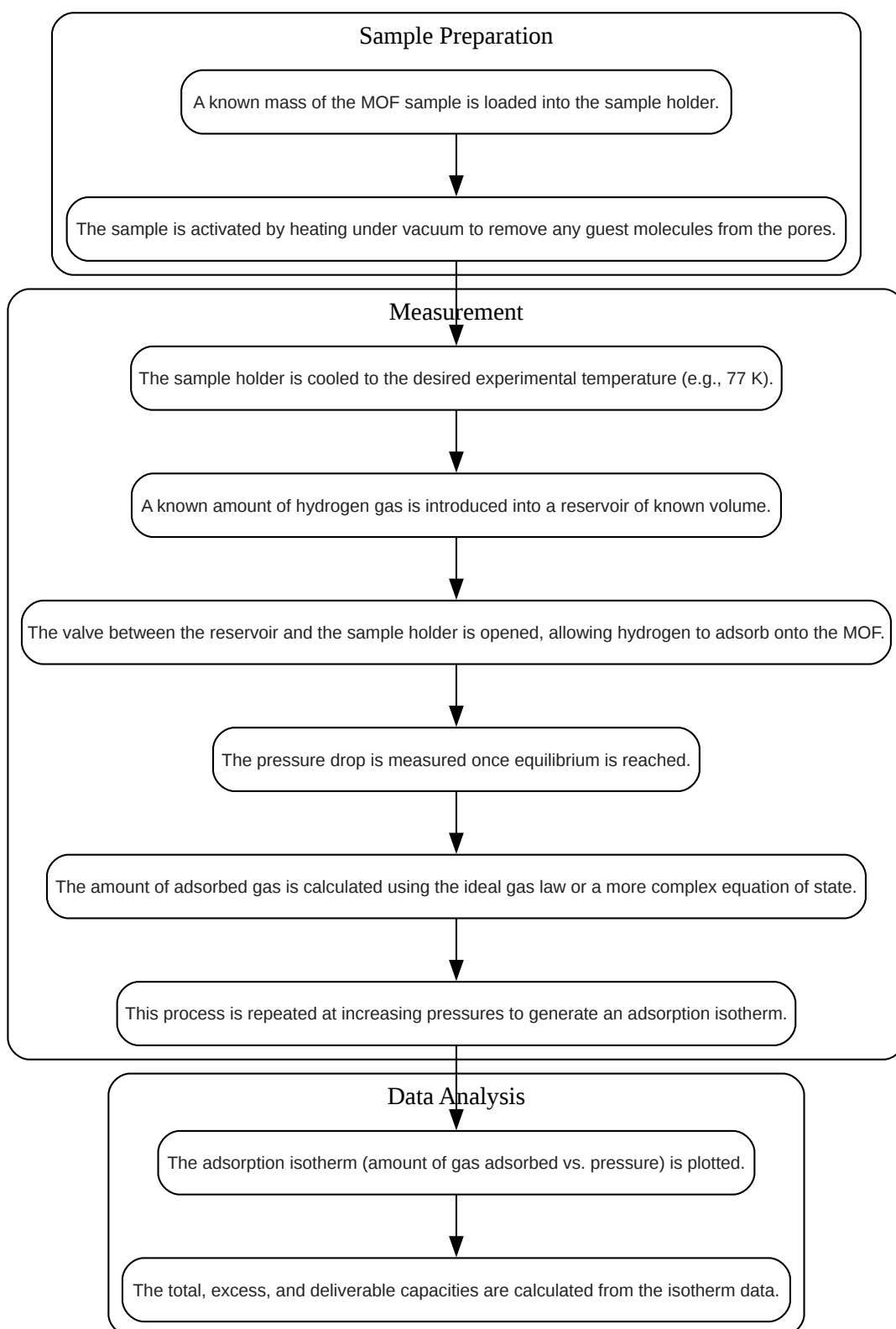
Experimental Protocols for Hydrogen Storage Measurement

The accurate measurement of hydrogen storage capacity in MOFs is crucial for evaluating their performance. The most common methods are volumetric and gravimetric analysis.

Volumetric Method (Sieverts' Apparatus)

The volumetric method, often performed using a Sieverts' apparatus, is a classic technique for measuring gas adsorption.

Experimental Workflow:



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Caption: Workflow for volumetric hydrogen storage measurement.

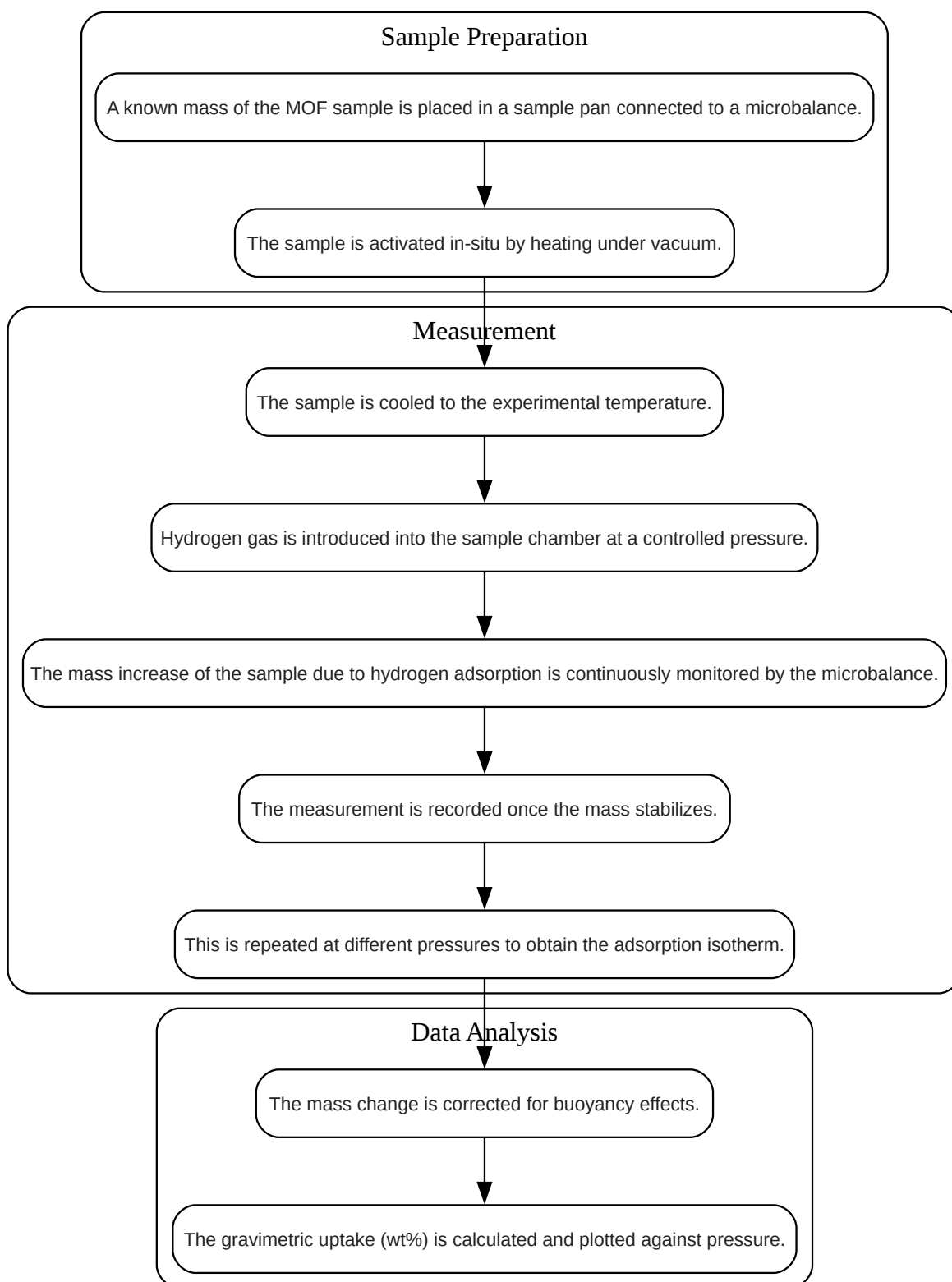
Detailed Steps:

- **Sample Preparation:** A precisely weighed amount of the MOF sample is placed in a sample tube. The sample is then activated ('degassed') by heating it under a high vacuum to remove any solvent or other guest molecules from its pores. This step is crucial to ensure that the entire porous surface is accessible for hydrogen adsorption.
- **Measurement:** The sample tube is brought to the desired temperature (e.g., by immersing it in liquid nitrogen for 77 K measurements). A known quantity of hydrogen gas is dosed into the sample tube from a calibrated volume.
- **Equilibration and Calculation:** The system is allowed to reach thermal and pressure equilibrium. The amount of hydrogen adsorbed by the MOF is calculated by subtracting the amount of hydrogen remaining in the gas phase (the 'dead space') from the total amount of hydrogen dosed. This process is repeated at various pressures to construct a full adsorption isotherm.

Gravimetric Method

The gravimetric method measures the change in mass of the MOF sample as it adsorbs hydrogen.

Experimental Workflow:



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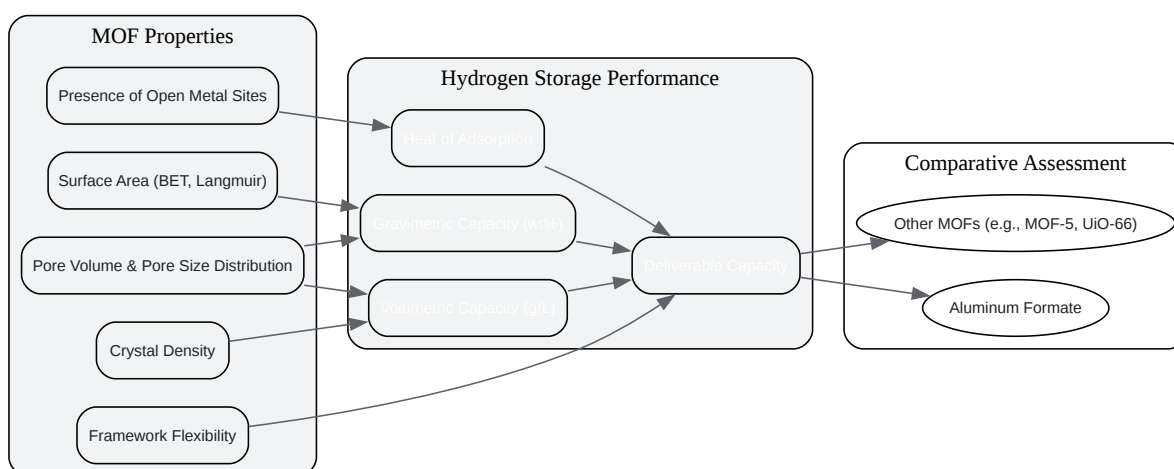
Caption: Workflow for gravimetric hydrogen storage measurement.

Detailed Steps:

- **Sample Preparation:** A known mass of the MOF is placed in a sample holder which is suspended from a sensitive microbalance within a sealed chamber. The sample is activated in-situ under vacuum and heat.
- **Measurement:** The chamber is cooled to the target temperature. Hydrogen gas is then introduced into the chamber at a specific pressure.
- **Data Acquisition:** The microbalance measures the increase in the sample's mass as it adsorbs hydrogen. This mass change is recorded as a function of pressure to generate the adsorption isotherm. Buoyancy effects, which can be significant at high pressures, must be corrected for to obtain accurate results.

Factors Influencing Hydrogen Storage in MOFs

The hydrogen storage performance of a MOF is not determined by a single property but rather by a combination of factors. The interplay between these factors dictates the overall gravimetric and volumetric storage capacities.



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Caption: Key factors influencing MOF hydrogen storage performance.

- **Surface Area and Pore Volume:** Generally, a higher surface area and larger pore volume lead to a higher gravimetric hydrogen storage capacity, as there are more sites available for hydrogen physisorption.[3]
- **Crystal Density:** A higher crystal density can contribute to a higher volumetric storage capacity, as more material can be packed into a given volume.
- **Open Metal Sites:** The presence of coordinatively unsaturated metal sites can enhance the interaction with hydrogen molecules, leading to a higher heat of adsorption and potentially improved storage capacity at higher temperatures.
- **Framework Flexibility:** The flexibility of the MOF structure can influence the kinetics of hydrogen uptake and release, which is important for the deliverable capacity.

Conclusion

Aluminum formate stands out as a promising material for hydrogen storage, particularly for applications that require operation at non-cryogenic temperatures and lower pressures.[4][5] While other MOFs like NU-1103 and MOF-5 exhibit higher gravimetric capacities at cryogenic temperatures and high pressures, the performance of **aluminum formate** under more moderate conditions makes it a compelling candidate for certain applications, potentially reducing the energy penalty and cost associated with cooling.

The choice of the optimal MOF for hydrogen storage will ultimately depend on the specific requirements of the application, including the operating temperature and pressure, and whether gravimetric or volumetric capacity is the more critical parameter. Further research into enhancing the performance of **aluminum formate** and other MOFs under practical operating conditions is essential for the advancement of hydrogen storage technologies.

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